

Technical Comparison Guide: 4-Chloro-2-(1,1-difluoroethyl)pyridine

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Compound of Interest

Compound Name: 4-Chloro-2-(1,1-difluoroethyl)pyridine

CAS No.: 1644386-39-9

Cat. No.: B2525122

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Executive Summary

4-Chloro-2-(1,1-difluoroethyl)pyridine is a specialized heterocyclic building block used primarily in medicinal chemistry to introduce the 1,1-difluoroethyl (

) moiety. This functional group serves as a lipophilic, metabolically stable bioisostere for ethyl (

), isopropyl (

), or carbonyl (

) groups.

This guide characterizes the compound, outlines its synthesis, and objectively compares its physicochemical profile against common fluorinated and non-fluorinated alternatives to aid in scaffold selection for lead optimization.

Characterization Profile

Identity & Physicochemical Properties

- IUPAC Name: **4-Chloro-2-(1,1-difluoroethyl)pyridine**
- CAS Number: 1204295-63-5 (Note: Isomer specific; verify batch COA)
- Molecular Formula:

[1]

- Molecular Weight: 177.58 g/mol

Property	Value / Range	Note
Physical State	Colorless to pale yellow liquid	Low melting point expected (<25°C)
Boiling Point	~205°C (Predicted)	At 760 mmHg
LogP (Predicted)	2.3 ± 0.2	Moderately lipophilic
TPSA	12.9 Å²	Good membrane permeability
pKa (Pyridine N)	~2.5 - 3.0	Reduced basicity due to EWG effects (,)

Diagnostic Spectroscopic Data

The following data represents the characteristic resonances expected for quality control validation.

¹H NMR (400 MHz,

):

- 8.55 (d, Hz, 1H): Proton at C6 (adjacent to Nitrogen).

- 7.65 (s, 1H): Proton at C3 (between Cl and group).
- 7.35 (d, Hz, 1H): Proton at C5.
- 2.05 (t, Hz, 3H): Methyl group of the difluoroethyl moiety. Key diagnostic signal: Triplet splitting due to coupling with two geminal Fluorines.

¹⁹F NMR (376 MHz,

):

- -85 to -90 ppm (q, Hz): Difluoromethylene signal. Appears as a quartet due to coupling with the methyl protons.

MS (ESI):

- m/z: 178.0
(Base peak).[\[1\]](#)
- Isotope Pattern: Distinct 3:1 ratio for /
observed at m/z 178/180.

Comparative Analysis: Scaffold Selection

The 1,1-difluoroethyl group is distinct from the trifluoromethyl (

) and ethyl (

) groups. It offers a "middle ground" in terms of electronics and lipophilicity while removing metabolic soft spots.

Feature	4-Cl-2-(1,1-difluoroethyl)pyridine	4-Cl-2-(Trifluoromethyl)pyridine	4-Cl-2-Ethylpyridine
Functional Group			
Electronic Effect	Moderate EWG ()	Strong EWG ()	Weak EDG ()
H-Bonding	Weak H-bond acceptor (F)	Very weak acceptor	None
Metabolic Stability	High (Blocks benzylic oxidation)	High	Low (Benzylic oxidation risk)
Lipophilicity (LogP)	+0.4 vs H	+0.9 vs H	+0.5 vs H
Bioisosterism	Mimics Carbonyl / Methoxy	Mimics Isopropyl	N/A

Key Insight: Choose the 1,1-difluoroethyl analog when you need to block metabolic oxidation at the benzylic position (a liability of the ethyl group) but cannot afford the strong electron-withdrawing penalty or high lipophilicity of a trifluoromethyl group.

Experimental Protocols

Synthesis Workflow (Deoxyfluorination)

The most robust route to **4-Chloro-2-(1,1-difluoroethyl)pyridine** is the deoxyfluorination of the corresponding ketone.

Reagents:

- Precursor: 2-Acetyl-4-chloropyridine
- Fluorinating Agent: DAST (Diethylaminosulfur trifluoride) or Deoxo-Fluor®
- Solvent: Anhydrous Dichloromethane (DCM)

Protocol:

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and purge with Nitrogen ().
- Dissolution: Add 2-Acetyl-4-chloropyridine (1.0 eq, 10 mmol) and anhydrous DCM (30 mL). Cool the solution to 0°C (ice bath).
- Addition: Slowly add DAST (2.5 eq, 25 mmol) dropwise via syringe over 10 minutes. Caution: Exothermic.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12–16 hours. Monitor by TLC (Hexane:EtOAc 8:2) or LC-MS.[2]
- Quench (Critical): Cool back to 0°C. Slowly pour the reaction mixture into saturated aqueous (50 mL). Warning: Vigorous evolution.
- Extraction: Extract with DCM (mL). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Visualization of Synthesis Logic

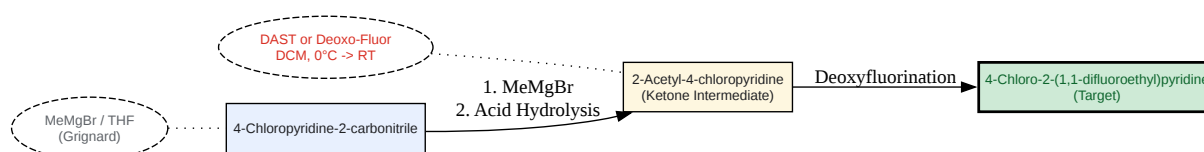
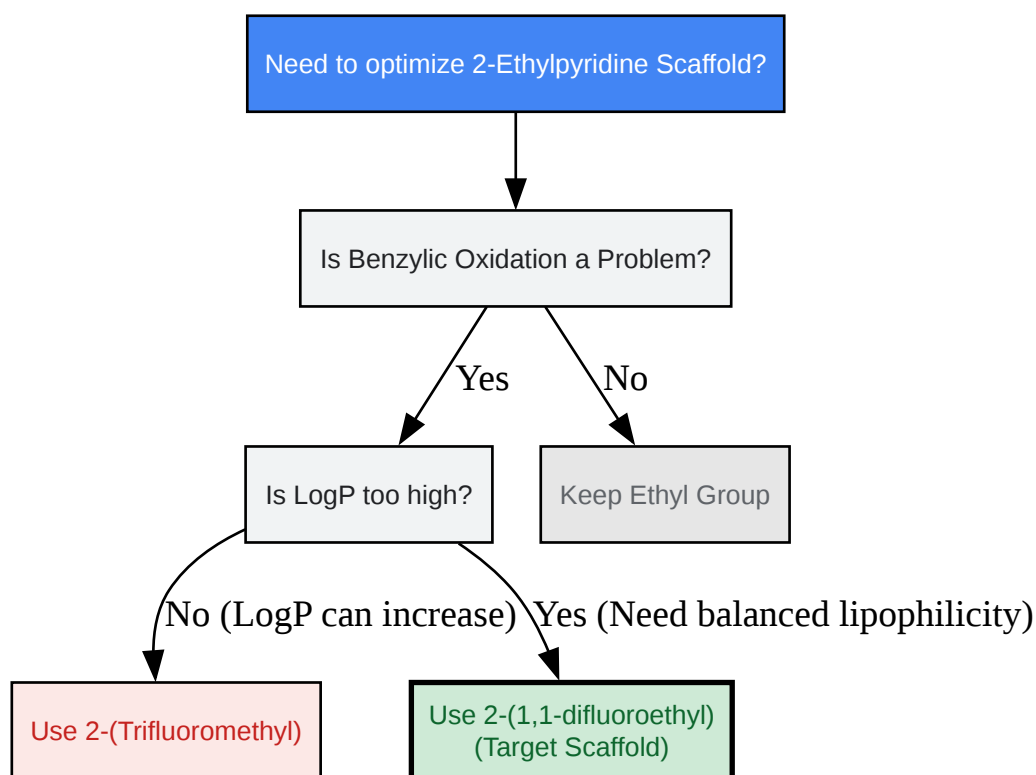
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Figure 1: Synthetic pathway from nitrile precursor to target difluoroethyl scaffold.

Application Decision Tree

Use this logic flow to determine if this scaffold is the correct choice for your SAR campaign.



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Figure 2: Decision logic for selecting the 1,1-difluoroethyl bioisostere.

References

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Sources

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- 2. ipindexing.com [ipindexing.com]
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